

A Comparative Analysis of the Physical Properties of Diethoxybenzene Isomers

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Compound of Interest

Compound Name: 1,2-Diethoxybenzene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the key physical properties of the three isomers of diethoxybenzene: **1,2-diethoxybenzene**, 1,3-diethoxybenzene, and 1,4-diethoxybenzene. Understanding the distinct physical characteristics of these isomers is crucial for their application in organic synthesis, materials science, and pharmaceutical development. This document summarizes available experimental data, outlines standard experimental protocols for property determination, and visually represents the structural differences between the isomers.

Structural Isomers of Diethoxybenzene

The positioning of the two ethoxy groups on the benzene ring significantly influences the physical properties of each diethoxybenzene isomer. The ortho (1,2-), meta (1,3-), and para (1,4-) substitutions result in variations in molecular symmetry, polarity, and intermolecular forces, which in turn affect their melting point, boiling point, density, and solubility.

Caption: Molecular structures of 1,2-, 1,3-, and 1,4-diethoxybenzene.

Comparison of Physical Properties

The following table summarizes the key physical properties of the three diethoxybenzene isomers based on available experimental data.

Property	1,2-Diethoxybenzene	1,3-Diethoxybenzene	1,4-Diethoxybenzene
CAS Number	2050-46-6	2049-73-2	122-95-2
Molecular Formula	C ₁₀ H ₁₄ O ₂	C ₁₀ H ₁₄ O ₂	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol	166.22 g/mol	166.22 g/mol
Appearance	White to almost white powder or crystal	Colorless liquid	White crystalline solid
Melting Point	42-45 °C[1][2][3]	12 °C[4]	69-72 °C[5][6]
Boiling Point	218.7-220 °C[1][2][3]	235 °C[4][7]	245-248 °C[6]
Density	0.975 - 1.005 g/cm ³ [2][3][8]	1.01 g/cm ³ [4][7]	~0.975 g/cm ³ [9]
Solubility	Insoluble in water; soluble in organic solvents.[10]	Insoluble in water; soluble in organic solvents like toluene.[11]	Insoluble in water; soluble in organic solvents like ethanol and ether.[12][13]

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties cited in this guide.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity and is determined as a temperature range over which the solid melts to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

- Mortar and pestle

Procedure:

- A small amount of the crystalline solid is finely ground using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[\[10\]](#)[\[14\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)

Procedure:

- A small volume (a few milliliters) of the liquid is placed in a small test tube.

- A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer and heated gently in a heating bath.
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[9\]](#)[\[15\]](#)[\[16\]](#)

Density Determination

The density of a substance is its mass per unit volume. For liquids, it can be determined by measuring the mass of a known volume. For solids, volume can be determined by displacement.

Apparatus for Liquid Density:

- Pycnometer or a volumetric flask
- Analytical balance

Procedure for Liquid Density:

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the liquid, ensuring no air bubbles are trapped, and its mass is measured again.
- The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., water) and measuring the mass.
- The density of the sample liquid is calculated by dividing the mass of the liquid by its volume.
[\[4\]](#)

Apparatus for Solid Density:

- Graduated cylinder
- Analytical balance
- A liquid in which the solid is insoluble

Procedure for Solid Density:

- The mass of the solid is accurately measured using an analytical balance.
- A graduated cylinder is partially filled with a liquid in which the solid is insoluble, and the initial volume is recorded.
- The solid is carefully submerged in the liquid, and the final volume is recorded.
- The volume of the solid is the difference between the final and initial liquid levels.
- The density is calculated by dividing the mass of the solid by its volume.[\[17\]](#)[\[18\]](#)

Solubility Determination

Solubility is typically determined qualitatively by observing the dissolution of a solute in a solvent at a given temperature.

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Solute and a selection of solvents

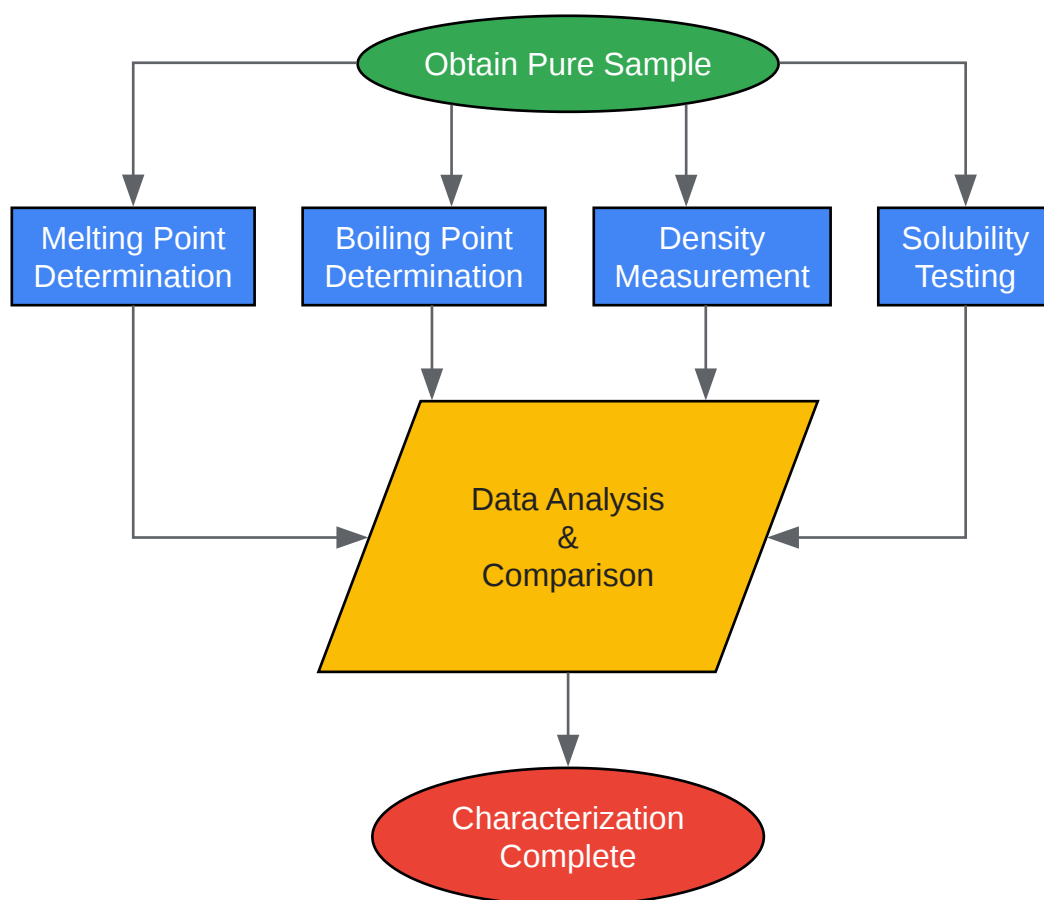
Procedure:

- A small, measured amount of the solute (e.g., 10 mg) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL) is added to the test tube.

- The mixture is agitated vigorously for a set period.
- The mixture is visually inspected to determine if the solid has completely dissolved.
- If the solid dissolves, it is reported as "soluble." If it does not, it is reported as "insoluble." For more quantitative analysis, the maximum mass of solute that can be dissolved in a given volume of solvent at a specific temperature is determined.[8][19]

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for characterizing the physical properties of an organic compound.



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